An In-Depth Technical Guide to 5'-O-Benzoyl-2,3'-anhydrothymidine-d3

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Compound of Interest

Compound Name:	*5'-O-Benzoyl-2,3'-anhydrothymidine-d3*
Cat. No.:	*B13847527*

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Abstract

5'-O-Benzoyl-2,3'-anhydrothymidine-d3 is a deuterated derivative of a synthetic nucleoside analog. This guide provides a comprehensive overview of its chemical properties, applications, and the biological activities associated with its non-deuterated counterpart. The primary application of this compound is as a precursor in the radiosynthesis of [^{18}F]FLT (3'-deoxy-3'-[^{18}F]fluorothymidine), a key radiotracer in positron emission tomography (PET) for imaging cellular proliferation. The non-deuterated form, 5'-O-Benzoyl-2,3'-anhydrothymidine, has demonstrated notable in vitro antiviral activity against Human Immunodeficiency Virus (HIV) and Herpes Simplex Virus (HSV), as well as potential immunosuppressive properties. This document consolidates available quantitative data, details relevant experimental protocols, and illustrates associated chemical and biological pathways.

Chemical Properties and Data

5'-O-Benzoyl-2,3'-anhydrothymidine-d3 is a stable-isotope labeled analog of 5'-O-Benzoyl-2,3'-anhydrothymidine. The deuterium labeling is typically on the methyl group of the thymine

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base.

Property	Value	Reference
Chemical Name	5'-O-Benzoyl-2,3'-anhydrothymidine-d3	[1]
Synonyms	(2R,3R,5R)-3-[(Benzoyloxy)methyl]-2,3-dihydro-8-(methyl-d3)-2,5-methano-5H,9H-pyrimido[2,1-b][2][3][4]dioxazepin-9-one	[1]
CAS Number	Not explicitly available for d3 variant; 70838-44-7 for non-deuterated form	[4]
Molecular Formula	$C_{17}H_{13}D_3N_2O_5$	[1]
Molecular Weight	~331.34 g/mol	[1]
Appearance	Colorless solid	[3]
Purity	≥95%	[3]
Storage	Store at -20°C, protected from light	[5]

Applications

Precursor for [^{18}F]FLT Synthesis

The primary and most well-documented application of 5'-O-Benzoyl-2,3'-anhydrothymidine is as a key precursor in the synthesis of the PET imaging agent [^{18}F]FLT. [^{18}F]FLT is a thymidine analog used to measure cellular proliferation in vivo, which is crucial for oncology research and clinical diagnostics.

The synthesis involves a nucleophilic substitution reaction where the anhydro-ring is opened by the [^{18}F]fluoride ion. The benzoyl protecting group at the 5'-O position is subsequently removed.

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Research Chemical and Analytical Standard

5'-O-Benzoyl-2,3'-anhydrothymidine-d3 serves as a useful research chemical and an analytical standard for techniques like High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS).[1] The known isotopic mass difference allows it to be used as an internal standard for the quantification of the non-deuterated analog.

Biological Activity (of Non-Deuterated Analog)

The biological activities described below are for the non-deuterated compound, 5'-O-Benzoyl-2,3'-anhydrothymidine. The deuterated version is expected to have a similar pharmacological profile, potentially with altered metabolic stability.

Antiviral Activity

5'-O-Benzoyl-2,3'-anhydrothymidine has been shown to inhibit the growth of HIV in vitro with a 50% inhibitory concentration (IC_{50}) of 0.8 µM.[3][4] One proposed mechanism of action is the binding of the compound to the viral envelope protein.[3][4] As a nucleoside analog, it may also act as a reverse transcriptase inhibitor after intracellular phosphorylation, leading to chain termination during viral DNA synthesis.

The compound also exhibits potent antiviral activity against Herpes Simplex Virus type 1 (HSV-1) and Herpes Simplex Virus type 2 (HSV-2).[3][4] For many nucleoside analogs, the mechanism against HSV involves phosphorylation by the viral thymidine kinase, followed by incorporation into the viral DNA by viral DNA polymerase, which ultimately inhibits viral replication.

Immunosuppressive Properties

5'-O-Benzoyl-2,3'-anhydrothymidine has been reported to have immunosuppressive properties.[3][4] The mechanism for thymidine analogs in this context often involves the inhibition of lymphocyte proliferation. By interfering with DNA synthesis, these compounds can arrest the rapid cell division that is characteristic of an immune response.

Experimental Protocols

Automated Radiochemical Synthesis of [^{18}F]FLT

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This protocol is based on the automated synthesis of [^{18}F]FLT using 5'-O-Benzoyl-2,3'-anhydrothymidine as the precursor.

Materials:

- 5'-O-Benzoyl-2,3'-anhydrothymidine
- [^{18}F]Fluoride
- Tetrabutylammonium bicarbonate
- Acetonitrile
- Water
- Automated radiochemistry module (e.g., TRACERlab)
- Sep-Pak® cartridges for purification

Procedure:

- [^{18}F]Fluoride Trapping and Elution: Aqueous [^{18}F]fluoride is trapped on an anion exchange cartridge. It is then eluted into the reactor vessel using a solution of tetrabutylammonium bicarbonate.
- Azeotropic Drying: The [^{18}F]fluoride is dried by azeotropic distillation with acetonitrile under vacuum and heating.
- Nucleophilic Fluorination: A solution of 5'-O-Benzoyl-2,3'-anhydrothymidine in acetonitrile is added to the dried [^{18}F]fluoride. The reaction mixture is heated to facilitate the nucleophilic substitution, opening the anhydro-ring and incorporating the [^{18}F]fluorine.
- Hydrolysis of Protecting Group: After fluorination, a hydrolysis step is performed to remove the 5'-O-benzoyl protecting group. This is typically achieved by adding an acid or base and heating.
- Purification: The crude product is purified using Solid Phase Extraction (SPE) with a series of cartridges (e.g., alumina, C18) to remove unreacted [^{18}F]fluoride, the precursor, and

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byproducts.

- Formulation: The purified [^{18}F]FLT is formulated in a physiologically compatible solution for injection.

General Protocol for In Vitro Antiviral Assay (Plaque Reduction Assay for HSV)

This is a generalized protocol that can be adapted to test the anti-HSV activity of 5'-O-Benzoyl-2,3'-anhydrothymidine.

Materials:

- Vero cells (or other susceptible cell line)
- Herpes Simplex Virus (HSV-1 or HSV-2)
- 5'-O-Benzoyl-2,3'-anhydrothymidine
- Cell culture medium (e.g., DMEM)
- Fetal bovine serum (FBS)
- Methylcellulose overlay
- Crystal violet staining solution

Procedure:

- Cell Seeding: Seed Vero cells in 24-well plates and incubate until a confluent monolayer is formed.
- Virus Infection: Infect the cell monolayers with HSV at a specific multiplicity of infection (MOI) for 1-2 hours to allow for viral adsorption.
- Compound Treatment: Remove the virus inoculum and overlay the cells with a medium containing methylcellulose and varying concentrations of 5'-O-Benzoyl-2,3'-anhydrothymidine. A no-drug control is also included.

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- Incubation: Incubate the plates for 2-3 days to allow for plaque formation.
- Staining: Remove the overlay, fix the cells (e.g., with methanol), and stain with crystal violet.
- Plaque Counting: Count the number of plaques in each well. The concentration of the compound that reduces the number of plaques by 50% compared to the control is determined as the IC_{50}.

General Protocol for Immunosuppressive Assay (Lymphocyte Proliferation Assay)

This is a generalized protocol to assess the effect of the compound on lymphocyte proliferation, often measured by thymidine incorporation.

Materials:

- Peripheral blood mononuclear cells (PBMCs)
- Mitogen (e.g., Phytohaemagglutinin - PHA)
- 5'-O-Benzoyl-2,3'-anhydrothymidine
- RPMI 1640 medium
- Fetal bovine serum (FBS)
- ^{3}H-thymidine
- Cell harvester and scintillation counter

Procedure:

- Cell Culture: Culture PBMCs in 96-well plates in the presence of a mitogen (to stimulate proliferation) and varying concentrations of 5'-O-Benzoyl-2,3'-anhydrothymidine.
- Incubation: Incubate the cells for 48-72 hours.

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- Radiolabeling: Add ^{3}H-thymidine to each well and incubate for an additional 18-24 hours. During this time, proliferating cells will incorporate the ^{3}H-thymidine into their DNA.
- Harvesting: Harvest the cells onto filter mats using a cell harvester.
- Scintillation Counting: Measure the amount of incorporated ^{3}H-thymidine using a scintillation counter.
- Data Analysis: The reduction in ^{3}H-thymidine incorporation in the presence of the compound compared to the control indicates its antiproliferative (and thus potentially immunosuppressive) effect.

Pathways and Mechanisms

Role of Deuteration in Pharmacokinetics

The substitution of hydrogen with deuterium creates a stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond.[2][6] This is known as the kinetic isotope effect. When a C-H bond cleavage is the rate-limiting step in the metabolism of a drug, replacing hydrogen with deuterium can slow down this process.[2][6] This can lead to:

- Increased metabolic stability[2][6]
- Longer plasma half-life
- Reduced formation of certain metabolites

For **5'-O-Benzoyl-2,3'-anhydrothymidine-d3**, the deuteration on the thymine's methyl group may alter its metabolism by enzymes that target this site.

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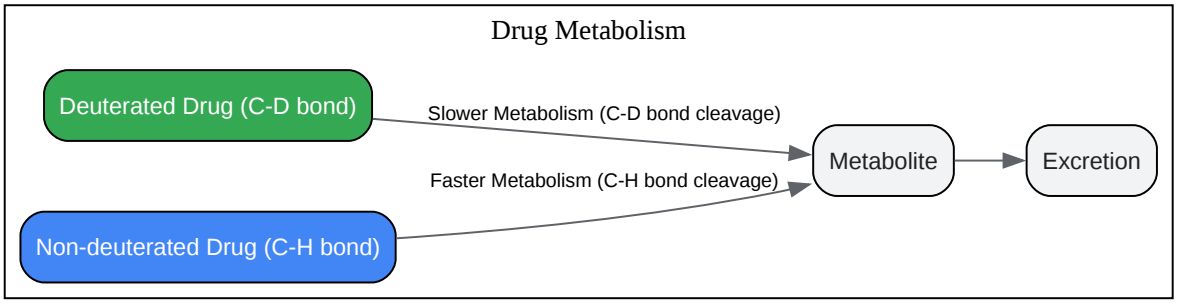

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Caption: Kinetic isotope effect on drug metabolism.

Proposed Antiviral Mechanism of Nucleoside Analogs

The antiviral activity of many nucleoside analogs, including derivatives of thymidine, generally follows a common pathway within the host cell.

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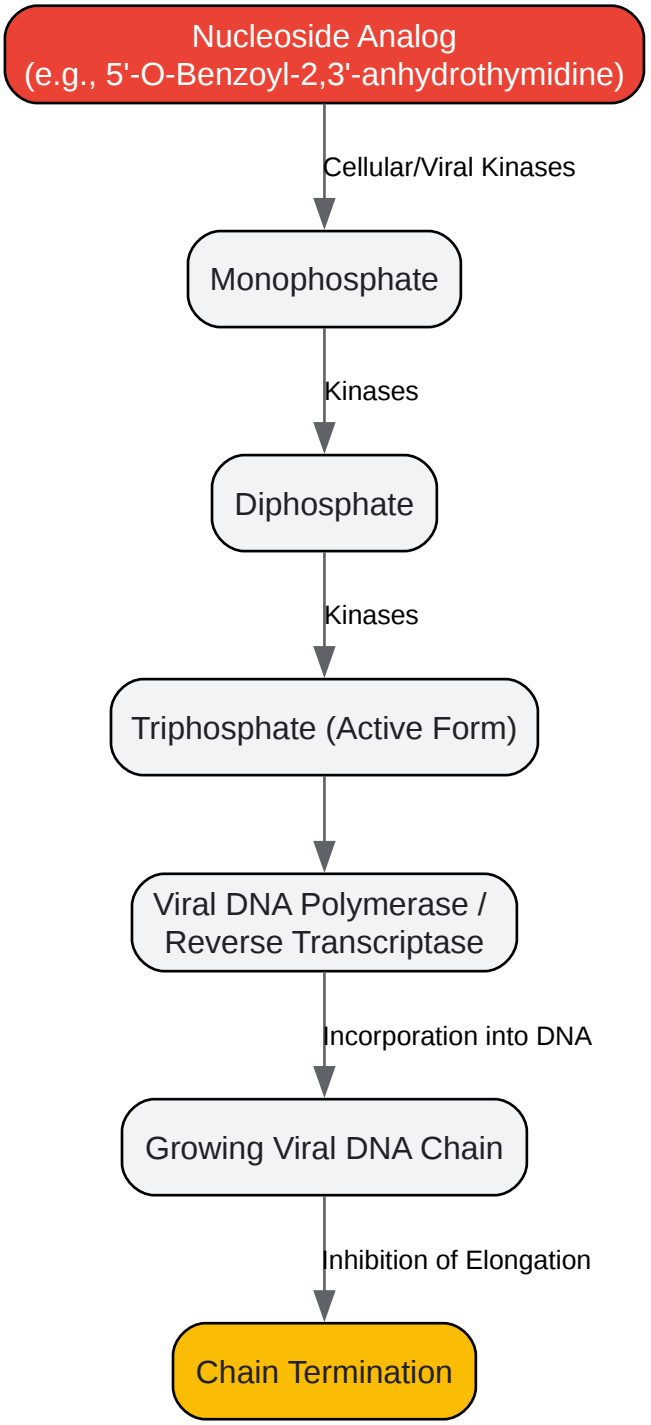

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Caption: General mechanism of action for antiviral nucleoside analogs.

Conclusion

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5'-O-Benzoyl-2,3'-anhydrothymidine-d3 is a specialized chemical primarily utilized in the production of the PET radiotracer [^{18}F]FLT. Its non-deuterated counterpart has shown promising, albeit not fully characterized, antiviral and immunosuppressive activities in vitro. The deuterated form offers potential advantages in research and as an analytical standard due to altered metabolic properties conferred by the kinetic isotope effect. Further research is warranted to fully elucidate the mechanisms of action of its biological activities and to explore the specific pharmacokinetic benefits of its deuteration in a therapeutic context. This guide serves as a foundational resource for professionals engaged in drug development, medical imaging, and virological and immunological research.

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